Personal protective equipment for handling 5-Chloro-2-fluorocinnamic acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *5-Chloro-2-fluorocinnamic acid*

Cat. No.: *B7813140*

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Personal Protective Equipment (PPE) & Safety Protocol: **5-Chloro-2-fluorocinnamic acid**[1][2]

Part 1: Executive Safety Assessment

Chemical Identity:

- Compound: **5-Chloro-2-fluorocinnamic acid**[1][2][3]
- CAS Number: 202982-65-8[1][2][3]
- Physical State: Solid (White to off-white powder/crystal)[1][2]
- Core Hazards: Skin/Eye Irritation, Respiratory Tract Irritation.[4]

Operational Context: As a halogenated cinnamic acid derivative, this compound presents a dual risk profile: mechanical irritation from fine particulates and chemical irritation typical of acidic organic halides. While often stable under ambient conditions, the presence of both chlorine and fluorine substituents on the aromatic ring increases its lipophilicity, potentially enhancing dermal absorption compared to non-halogenated analogues.

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Critical Warning: Do not treat this merely as "dust." The acidic nature combined with moisture on mucous membranes (eyes, lungs) can generate localized acidic micro-environments, leading to severe irritation or corneal damage.

Part 2: Hazard Identification & GHS Classification

Before selecting PPE, you must validate the specific hazards. This compound generally adheres to the following GHS classification for halogenated cinnamic acids:

Hazard Class	GHS Code	Hazard Statement	Operational Implication
Skin Irritation	H315	Causes skin irritation	Direct contact will cause dermatitis; solid particles sticking to sweat can cause delayed burns.[1][2]
Eye Irritation	H319	Causes serious eye irritation	High risk during weighing/transfer.[1][2] Micro-abrasions from crystals can accelerate chemical injury.
STOT SE 3	H335	May cause respiratory irritation	Inhalation of dust is the primary route of exposure in open-bench operations.[1][2]

Part 3: Personal Protective Equipment (PPE) Matrix

This matrix moves beyond generic advice, specifying equipment based on the task and solvent context.

Hand Protection (Glove Selection)

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Standard nitrile gloves are sufficient for the solid, but solvent compatibility drives the decision during synthesis.

Task	Glove Material	Min. Thickness	Breakthrough Time	Expert Note
Weighing (Solid)	Nitrile (Disposable)	0.11 mm	> 480 min (Solid)	Static Risk: Solids may cling to gloves.[1][2] Change immediately if powder coats the surface to prevent transfer to face/equipment.
Synthesis (in DCM)	Laminate / Viton	0.7 mm	> 480 min	Nitrile degrades rapidly in Dichloromethane (DCM).[1][2] If using DCM, wear laminate gloves or double-glove (Nitrile over PE/EVAL).
Synthesis (in Methanol/DMF)	Nitrile (Extended Cuff)	0.15 mm	> 240 min	Ensure cuff overlaps lab coat to prevent wrist exposure during reflux setup.[1][2]

Respiratory & Eye Protection

- Primary Barrier: Engineering Controls (Fume Hood).
- Secondary Barrier: PPE.[5][6][7]

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- Eye Protection:Chemical Safety Goggles (Indirect Vent) are mandatory. Safety glasses with side shields are insufficient for fine powders that can drift around lenses.
- Respiratory Protection:
  - In Fume Hood: None required if sash is at proper height.
  - Open Bench (Weighing): If a powder hood is unavailable, use a NIOSH N95 or EN 149 FFP2 respirator. The particle size of cinnamic acid derivatives can be fine enough to bypass simple surgical masks.

Body Protection

- Lab Coat: 100% Cotton or flame-resistant synthetic (Nomex) if working with flammable solvents.
- Closed-toe Shoes: Leather or chemical-resistant synthetic.[1][2] Mesh sneakers are prohibited (liquids/powders penetrate instantly).

Part 4: Operational Protocols

Workflow 1: Safe Weighing & Transfer

Context: Static electricity often causes fluorinated aromatic powders to "fly" or adhere to spatulas.

- Preparation: Place the balance inside a fume hood or a powder containment enclosure. If this is impossible, use a static-dissipative mat.
- Anti-Static Measure: Use an ionizing blower or an anti-static gun on the weighing boat before adding the solid.
- Transfer: Use a long-neck funnel when transferring from weighing boat to reaction flask to prevent dust clouds at the flask neck.
- Decontamination: Wipe the balance area with a wet paper towel (solvent-dampened) immediately after use. Dry wiping generates more static and disperses dust.

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Workflow 2: Reaction Setup & Heating

Context: **5-Chloro-2-fluorocinnamic acid** is often used in coupling reactions or decarboxylations.[1][2]

- Solvent Choice: If dissolving in aggressive solvents (e.g., Thionyl Chloride for acid chloride formation), ensure the fume hood face velocity is >100 fpm.
- Thermal Hazards: Upon high-temperature decomposition (>200°C), this compound may release Hydrogen Chloride (HCl) and Hydrogen Fluoride (HF).
  - Protocol: Always use a caustic scrubber (NaOH trap) if heating neat or to decomposition.
- Quenching: Acidify aqueous workups slowly. Rapid pH changes can precipitate the product as a fine, inhalable mist.

Part 5: Emergency Response & Disposal

Spill Response Logic

- Minor Spill (Solid): Do not dry sweep. Cover with wet paper towels to dampen, then scoop into a hazardous waste bag.
- Major Spill (Solution): Evacuate area. Absorb with vermiculite.

Disposal Classification

- Category: Halogenated Organic Waste.
- Requirement: Do NOT mix with non-halogenated solvents (acetone/ethanol waste) if your facility separates them. High chlorine/fluorine content requires specific incineration protocols to scrub acid gases.

Part 6: Visualizations

Figure 1: PPE Decision Logic for Handling Halogenated Cinnamic Acids

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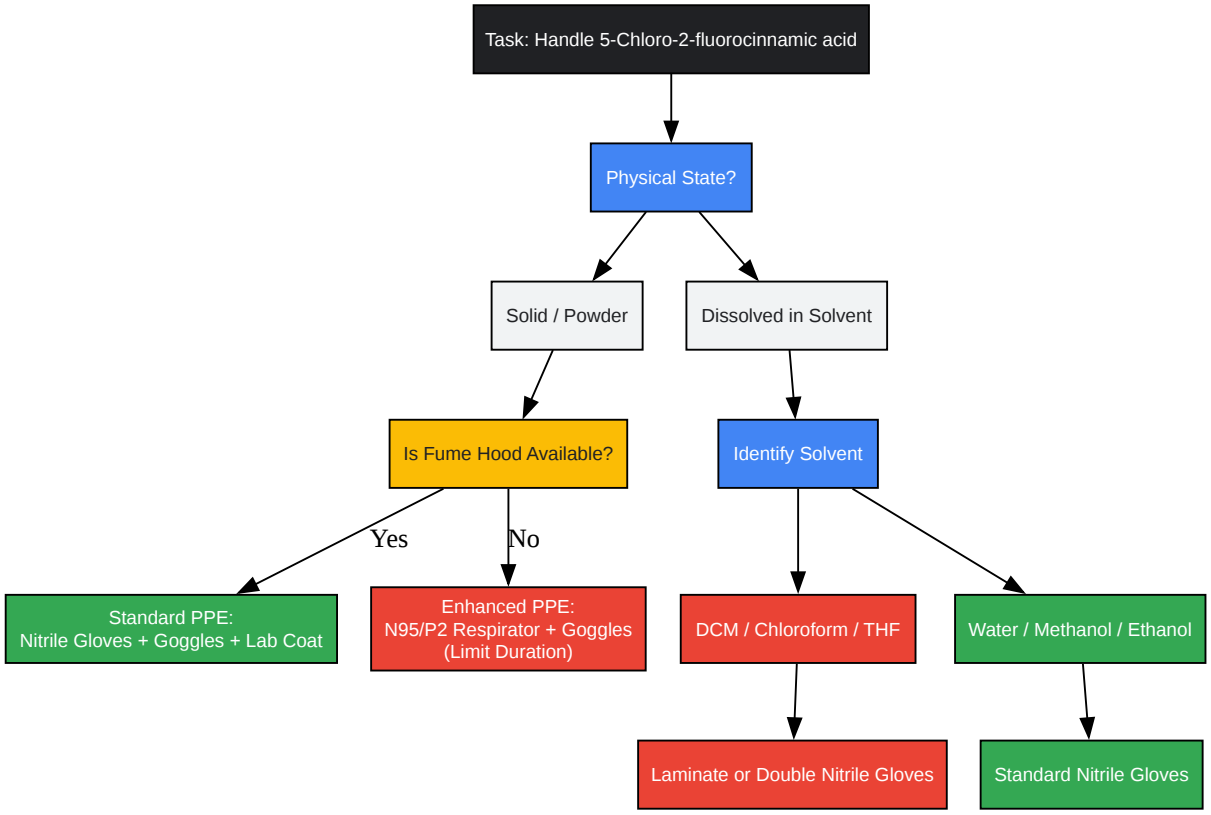

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Caption: Decision logic for selecting PPE based on physical state and solvent compatibility.

Figure 2: Emergency Response Workflow

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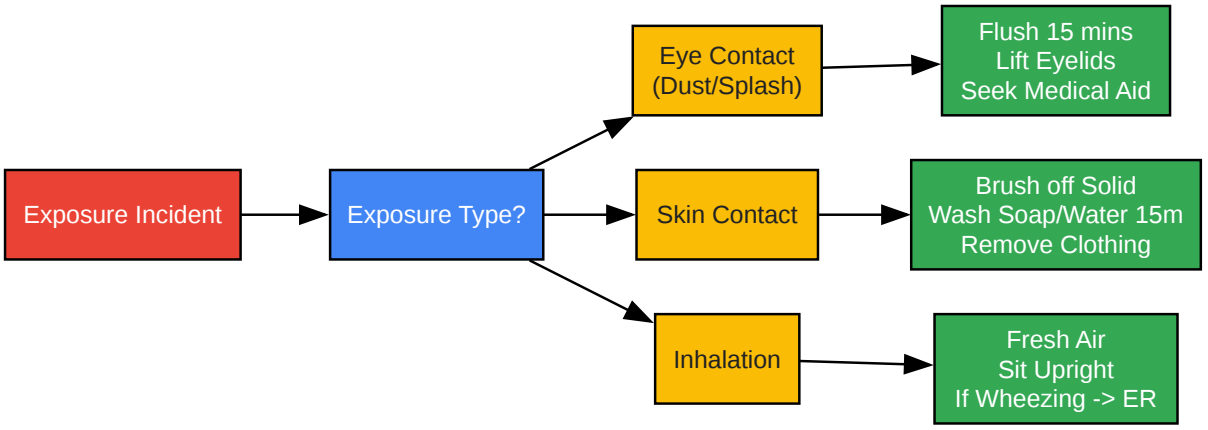

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Caption: Immediate first aid steps for exposure to halogenated cinnamic acids.

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